

Application Notes and Protocols: Preparation of Auramine O Staining Solution for Microscopy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Auramine

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Introduction

Auramine O is a fluorescent dye used for the detection of acid-fast bacilli, primarily *Mycobacterium tuberculosis*, the causative agent of tuberculosis.[1] The fluorochrome dye binds to the mycolic acid present in the cell walls of mycobacteria.[1][2][3][4] When viewed under a fluorescence microscope, the stained bacteria emit a bright yellow-green fluorescence against a dark background, allowing for rapid screening of clinical specimens.[1][2] This method is noted for its increased sensitivity and speed compared to traditional staining methods like the Ziehl-Neelsen stain.[2]

These application notes provide a detailed protocol for the preparation of **Auramine O** staining solution and associated reagents for use in fluorescence microscopy.

Data Presentation: Composition of Staining and Associated Solutions

The following table summarizes the quantitative data for the preparation of a 0.1% **Auramine O** staining solution, along with the commonly used decolorizing and counterstaining solutions.

| Solution | Component | Quantity (for 1 L) | Reference |
|--|--------------------------------|---------------------|---|
| 0.1% Auramine O Staining Solution (Method 1) | Auramine O | 1 g | [5] [6] |
| Phenol crystals | 30 g | [6] | |
| Absolute Ethanol | 100 ml | [6] | |
| Distilled Water | 870 ml | [6] | |
| 0.1% Auramine O Staining Solution (Method 2) | Auramine O | 1 g | [5] |
| Liquified Phenol | 50 g | [5] | |
| Distilled Water | 1 L | [5] | |
| 1% Acid Alcohol (Decolorizer) | Concentrated Hydrochloric Acid | 5 ml | [6] |
| Absolute Alcohol | 750 ml | [6] | |
| Distilled Water | 250 ml | [6] | |
| 0.5% Potassium Permanganate (Counterstain) | Potassium Permanganate | 5 g | [4] |
| Distilled Water | 1 L | [4] | |

Experimental Protocols

Safety Precautions

Auramine O is a suspected carcinogen and is harmful if swallowed.[\[7\]](#)[\[8\]](#) It can also cause serious eye irritation.[\[7\]](#) It is imperative to handle **Auramine O** and its solutions with appropriate personal protective equipment (PPE), including gloves, a lab coat, and eye protection.[\[7\]](#)[\[9\]](#)[\[10\]](#) All procedures should be performed in a well-ventilated area or under a chemical fume hood.[\[9\]](#) Dispose of waste according to institutional and local regulations.[\[9\]](#)

Preparation of 0.1% Auramine O Staining Solution (Method 1)

This protocol is adapted from a method utilizing phenol crystals and ethanol.[6]

Materials:

- **Auramine O** dye
- Phenol crystals
- Absolute Ethanol
- Distilled water
- Conical flask
- Amber bottle for storage
- Filter paper

Procedure:

- Weigh 1 g of **Auramine O** and transfer it to a conical flask.[6]
- Add 30 g of phenol crystals to the flask and mix well.[6]
- Add 100 ml of absolute ethanol and mix until the components are dissolved.[6]
- Add 870 ml of distilled water to bring the final volume to 1 L and mix thoroughly.[6]
- Filter the solution and transfer it to a labeled amber bottle for storage.[6] The label should include the name of the solution, preparation date, expiry date, and the name of the preparer.[6]

Preparation of Decolorizing and Counterstaining Solutions

1. Preparation of 1% Acid Alcohol (Decolorizer):

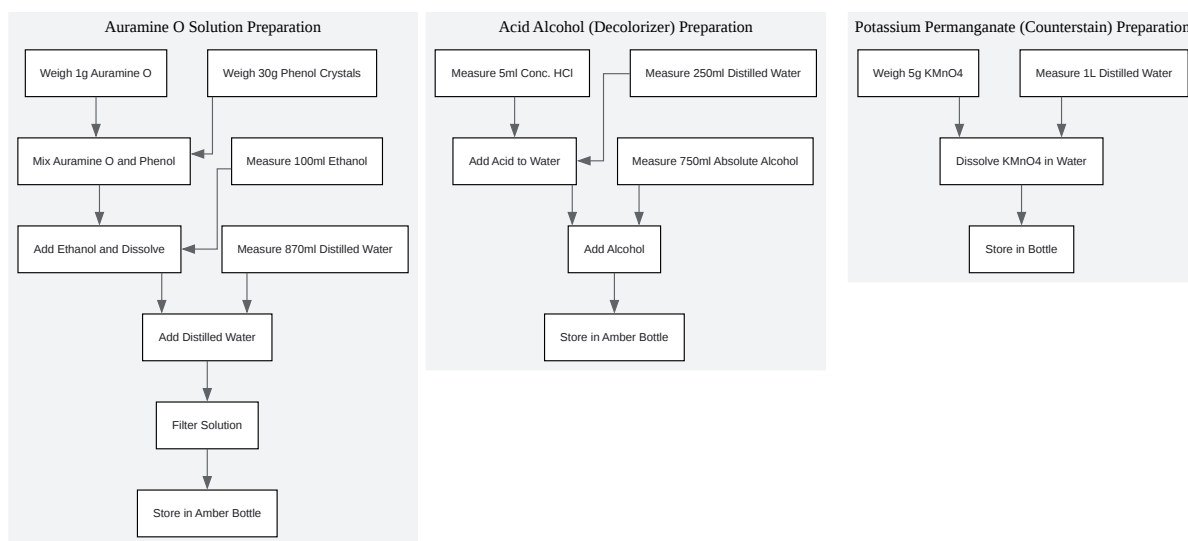
- To 250 ml of distilled water, slowly add 5 ml of concentrated hydrochloric acid.^[6] Caution: Always add acid to water, not the other way around.
- Add 750 ml of absolute alcohol to the solution and mix well.^[6]
- Store in a labeled amber bottle.^[6]

2. Preparation of 0.5% Potassium Permanganate (Counterstain):

- Dissolve 5 g of potassium permanganate in 1 L of distilled water.^[4]
- Store in a labeled bottle.

Visualization of the Experimental Workflow

The following diagram illustrates the logical workflow for the preparation of the **Auramine O** staining solution and its associated reagents.



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Caption: Workflow for the preparation of **Auramine O** staining solution and associated reagents.

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